

Application Note: Intracellular pH Measurement Using Sulfonfluorescein and SFDA

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Compound of Interest

Compound Name: Sulfonfluorescein

CAS No.: 4424-03-7

Cat. No.: B1211757

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Executive Summary

Intracellular pH ($\text{pH}_{\text{intracellular}}$) regulates critical cellular functions including metabolic flux, ion channel conductivity, and vesicle trafficking.^[1] While BCECF is the industry standard for cytosolic pH, it suffers from rapid cellular leakage. **Sulfonfluorescein** (SF)—specifically its diacetate ester SFDA—overcomes this limitation. Upon hydrolysis, the highly polar sulfonate group of SF prevents membrane permeation, resulting in superior retention times compared to Carboxyfluorescein or BCECF. Furthermore, the lower pK_{a} of SF (~5.2–5.5) makes it uniquely suited for monitoring acidic organelles (lysosomes/endosomes) when loaded via fluid-phase endocytosis.

This guide details two distinct protocols:

- Cytosolic pH Measurement: Using membrane-permeant SFDA.
- Lysosomal pH Measurement: Using membrane-impermeant **Sulfonfluorescein** (Sodium Salt).

Technical Specifications & Mechanism

Chemical Principle

Sulfonfluorescein (Fluorescein-5-sulfonic acid) operates on a proton-dependent equilibrium between its monoanion and dianion forms.

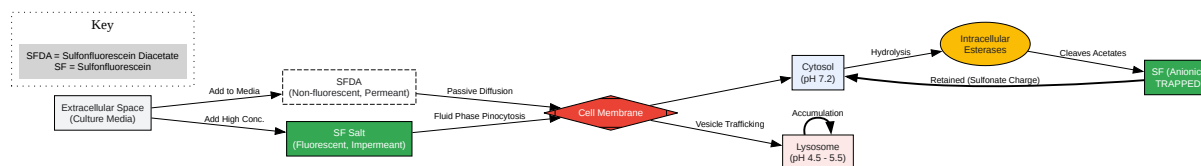
- **Excitation:** The dianion (high pH) absorbs strongly at 490 nm. The protonated forms absorb weakly at 490 nm but maintain absorption near the isosbestic point (~440–450 nm).
- **Emission:** Both forms emit at ~520 nm.
- **Ratiometric Measurement:** By exciting sequentially at 490 nm (pH sensitive) and 440 nm (pH insensitive/isosbestic), and collecting emission at 520 nm, one can calculate a ratio () that is independent of dye concentration, photobleaching, or cell thickness.^[1]

Comparison of Probes

Feature	BCECF-AM	Sulfonfluorescein Diacetate (SFDA)	Sulfonfluorescein (Salt)
Primary Application	Cytosolic pH (Standard)	Cytosolic pH (Long-term)	Lysosomal/Endosomal pH
Cell Permeability	Permeant (Ester)	Permeant (Ester)	Impermeant
Retention Mechanism	Carboxyl groups	Sulfonate group (High Polarity)	Trapped in vesicles
pK_{a}	~6.98	~5.4 (after hydrolysis)	~5.4
Leakage Rate	Moderate	Very Low	N/A (Vesicle trapped)

Experimental Workflows (Visualized)

The following diagram illustrates the differential loading mechanisms for Cytosolic vs. Lysosomal targeting.



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Caption: Dual loading pathways for **Sulfonylfluorescein**. Pathway 1 (Top) utilizes SFDA for cytosolic retention. Pathway 2 (Bottom) utilizes fluid-phase uptake of SF salt for lysosomal targeting.

Protocol A: Cytosolic pH Measurement (SFDA)

Objective: Measure cytoplasmic pH changes with high dye retention. Reagents:

- SFDA Stock: 10 mM in anhydrous DMSO. Store at -20°C, desiccated.
- Loading Buffer: Tyrode's Solution or HEPES-buffered saline (pH 7.4).
- Probenecid (Optional): 2.5 mM stock (inhibits organic anion transporters to further reduce leakage).

Step-by-Step Procedure

- Cell Preparation: Culture cells on glass-bottom dishes (confocal) or 96-well black-wall plates (plate reader) to 70-80% confluence.
- Dye Loading:
 - Dilute SFDA stock to 1–5 μ M in Loading Buffer.
 - Note: If using Probenecid, add to a final concentration of 1.0 mM.

- Incubate cells for 30–45 minutes at 37°C / 5% CO₂.
- Hydrolysis & Recovery:
 - Aspirate loading solution.
 - Wash cells 2x with pre-warmed Loading Buffer.
 - Incubate in fresh buffer for 15–20 minutes at 37°C. Crucial: This allows complete hydrolysis of the acetate groups and efflux of any uncleaved dye.
- Baseline Imaging:
 - Transfer to microscope stage (maintain 37°C).
 - Acquire images at Ex 490 nm / Em 525 nm and Ex 440 nm / Em 525 nm.

Protocol B: Lysosomal pH Measurement (SF Salt)

Objective: Measure pH of acidic organelles. Reagents:

- **Sulfonylfluorescein** (Sodium Salt) Stock: 10 mg/mL in PBS.

Step-by-Step Procedure

- Pulse (Loading):
 - Incubate cells with 0.5 – 1.0 mg/mL **Sulfonylfluorescein** in complete culture medium for 2–12 hours (depending on cell type and endocytic rate).
 - Mechanism:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) The dye enters via fluid-phase endocytosis (pinocytosis).
- Chase (Trafficking):
 - Wash cells 3x with sterile PBS.
 - Incubate in dye-free complete medium for 1–4 hours.

- Mechanism:^{[2][3][4][5]} This allows the dye to traffic from early endosomes to late endosomes and lysosomes.
- Imaging:
 - Observe punctate fluorescence. Lysosomes will appear as bright spots.
 - Use the same ratiometric settings (Ex 490/440). Note that at lysosomal pH (4.5–5.0), the 490 nm signal will be significantly quenched compared to cytosolic measurements, but the ratio remains valid.

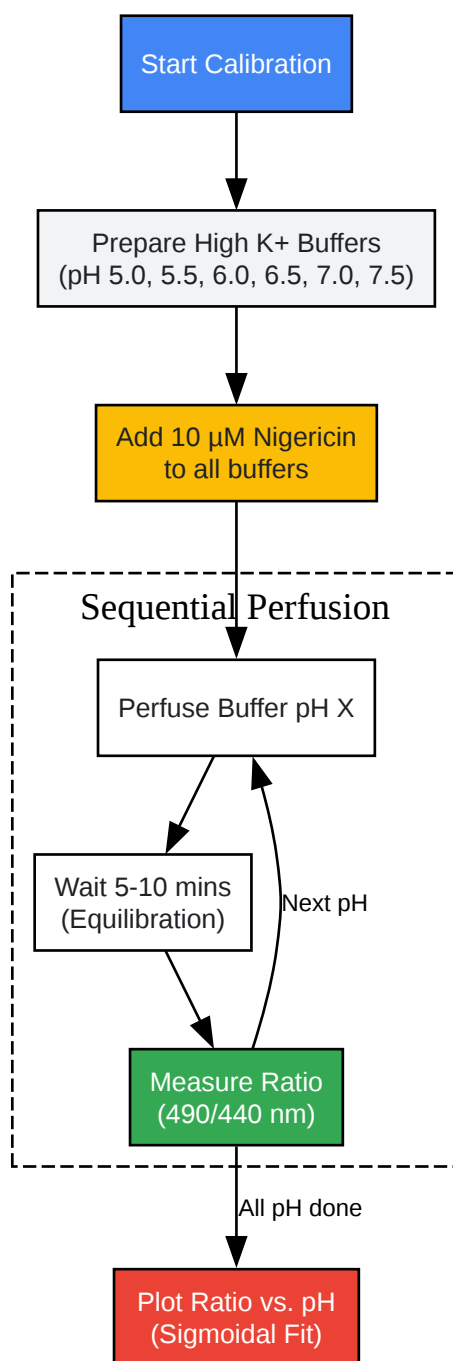
In Situ Calibration Protocol (The Nigericin Clamp)

Scientific Integrity: Fluorescence ratios are arbitrary. You must convert them to absolute pH using the Nigericin High- K^+ method. Nigericin is an H^+/K^+ ionophore that equalizes intra- and extracellular pH when $[K^+]_{out}$ equals $[K^+]_{in}$.

Reagents

- Intracellular pH Calibration Buffer (High K^+):
 - 135 mM KCl
 - 2 mM K_2HPO_4
 - 20 mM HEPES (for pH 7.0–8.0) or MES (for pH 5.0–6.5)
 - 1.2 mM $CaCl_2$
 - 0.8 mM $MgSO_4$
- Nigericin Stock: 10 mM in Ethanol. Use at 10 μ M final.
- Valinomycin (Optional): 5 μ M (helps collapse membrane potential).

Calibration Logic Flow



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Caption: Workflow for generating a standard curve using the Nigericin High-K+ clamp method.

Calibration Steps

- Prepare 4–6 calibration buffers ranging from pH 5.0 to 7.5 (for SFDA) or pH 4.0 to 6.0 (for Lysosomal SF).

- After the experiment, aspirate media and add the first calibration buffer (containing 10 μ M Nigericin).
- Incubate 5–10 minutes to equilibrate.
- Image 5–10 fields of view.
- Repeat for all pH points.
- Data Analysis: Plot the Fluorescence Ratio (

) vs. pH. Fit the data to the Henderson-Hasselbalch derived equation:

Where

is the measured ratio, and

are the ratios at basic/acidic extremes.

References

- Molecular Probes Handbook (Thermo Fisher Scientific). pH Indicators. (Detailed spectral properties of fluorescein derivatives).
- Graber, M. L., et al. (1986). Fluorescence of fluorescein and its derivatives: The role of pH and ionic strength. (Foundational text on fluorescein pKa and spectral shifts).
- Thomas, J. A., et al. (1979). Intracellular pH measurements in Ehrlich ascites tumor cells utilizing spectroscopic probes generated in situ. (Original description of fluorescein diacetate hydrolysis and leakage issues leading to development of sulfonated/carboxylated forms).
- Ohkuma, S., & Poole, B. (1978). Fluorescence probe measurement of the intralysosomal pH in living cells and the perturbation of pH by various agents. (Seminal paper on using fluid-phase probes for lysosomal pH).
- Coy, J. F., et al. (2005). Intracellular pH measurement.[6][7][8] (Review of Nigericin calibration protocols).

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Sources

- 1. strattech.co.uk [strattech.co.uk]
- 2. Cellular fluorescein hyperfluorescence is dynamin-dependent and increased by Tetronic 1107 treatment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Membrane-Permeant Reactive Tracers—Section 14.2 | Thermo Fisher Scientific - TR [thermofisher.com]
- 4. researchgate.net [researchgate.net]
- 5. Sulfonated rhodamines as impermeable labelling substrates for cell surface protein visualization | bioRxiv [biorxiv.org]
- 6. Viability and Cytotoxicity Assay Reagents—Section 15.2 | Thermo Fisher Scientific - UK [thermofisher.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
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